

Proper Disposal of Inflachromene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Inflachromene*

Cat. No.: *B608102*

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For researchers, scientists, and drug development professionals utilizing **Inflachromene**, a potent anti-inflammatory agent, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This document provides a comprehensive, step-by-step guide for the safe handling and disposal of **Inflachromene**, including procedures for unused product, contaminated labware, and spill cleanup.

Inflachromene: Key Data for Handling and Disposal

A thorough understanding of the properties of **Inflachromene** is the first step toward safe disposal. The following table summarizes essential data for this compound.

Property	Value	Reference
Chemical Name	5,12b-dihydro-10-hydroxy-7,7-dimethyl-2-phenyl-1H,7H-[1]benzopyrano[4,3-c][1][2][3]triazolo[1,2-a]pyridazine-1,3(2H)-dione	[1]
CAS Number	908568-01-4	[1]
Molecular Formula	C ₂₁ H ₁₉ N ₃ O ₄	[1]
Molecular Weight	377.4 g/mol	[1]
Appearance	A crystalline solid	
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, DMSO:PBS (pH 7.2) (1:4): 0.20 mg/ml, Ethanol: 1 mg/ml	[1]
Storage	-20°C	
Toxicity	To the best of our knowledge, the toxicological properties have not been thoroughly investigated.	
Hazard Statements	No specific hazard statements are available. Standard safe laboratory practices should be followed.	

Procedural Guidance for Inflachromene Disposal

The following procedures are based on standard guidelines for the disposal of solid chemical waste in a laboratory setting. Always consult your institution's specific waste management protocols and local regulations.

Unused or Expired Inflachromene

Unused or expired **Inflachromene** solid waste must be disposed of as chemical waste.

Step 1: Packaging

- Keep the **Inflachromene** in its original, clearly labeled container.
- If the original container is damaged, transfer the waste to a new, compatible, and sealable container. Ensure the new container is clearly labeled with "**Inflachromene**" and any relevant hazard information.

Step 2: Labeling

- Attach a hazardous waste tag to the container.
- Fill out the tag completely, including the full chemical name, quantity, and date.

Step 3: Storage

- Store the container in a designated hazardous waste accumulation area.
- This area should be secure, well-ventilated, and away from incompatible materials.

Step 4: Collection

- Arrange for pickup by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.

Contaminated Labware and Personal Protective Equipment (PPE)

Disposable items such as gloves, pipette tips, and empty vials that have come into direct contact with **Inflachromene** should be treated as contaminated solid waste.

Step 1: Segregation

- At the point of generation, separate contaminated items from non-hazardous trash.

Step 2: Packaging

- Place all contaminated solid waste into a designated, leak-proof plastic bag or a container lined with a durable plastic bag.
- For sharp items like needles or contaminated glassware, use a designated sharps container.

Step 3: Labeling

- Clearly label the bag or container as "**Inflachromene** Contaminated Waste" and include the appropriate hazard symbols as required by your institution.

Step 4: Disposal

- Once the container is full, seal it and arrange for disposal through your institution's chemical waste management stream.

Spill Cleanup

In the event of a spill of solid **Inflachromene** powder:

Step 1: Evacuation and Notification

- Alert others in the immediate area of the spill.
- If the spill is large or in a poorly ventilated area, evacuate the vicinity and notify your laboratory supervisor and EHS.

Step 2: Personal Protective Equipment (PPE)

- Before cleaning, don appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.

Step 3: Containment and Cleanup

- Carefully sweep the solid material into a dustpan or onto a piece of paper. Avoid creating dust.
- For fine powders, it may be preferable to gently wet the material with a suitable solvent (such as water, if compatible) to prevent it from becoming airborne.

- Place the collected material and any contaminated cleaning supplies (e.g., paper towels) into a sealable container.

Step 4: Decontamination

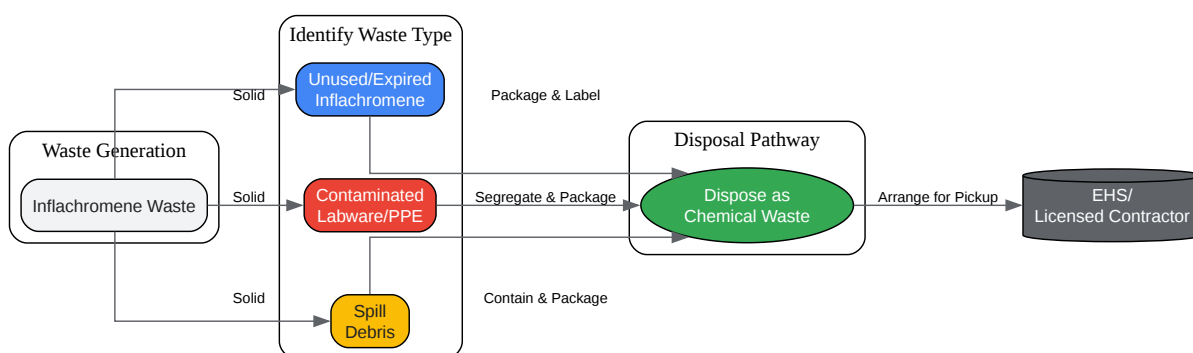
- Wipe the spill area with a cloth dampened with a suitable solvent, followed by soap and water.
- Dispose of all cleaning materials as contaminated waste.

Step 5: Final Disposal

- Label the container with the spilled chemical's name and "Spill Debris."
- Dispose of the container through your institution's hazardous waste program.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Inflachromene** and related materials.



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Caption: Workflow for the proper disposal of **Inflachromene** waste.

Key Experimental Protocols for Inflachromene

Detailed methodologies for key experiments involving **Inflachromene** can be found in the cited literature. Below are summaries of the primary experimental protocols.

In Vitro Studies of Anti-Inflammatory Effects (Lee S, et al. 2014)[4]

- **Cell Culture:** Murine microglial BV-2 cells were cultured in Dulbecco's Modified Eagle's Medium (DMEM) supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin.
- **Nitrite Assay:** To measure nitric oxide production, BV-2 cells were pre-treated with various concentrations of **Inflachromene** for 1 hour, followed by stimulation with lipopolysaccharide (LPS). After 24 hours, the culture supernatant was mixed with Griess reagent, and the absorbance was measured at 540 nm.
- **Cytokine Measurement:** The levels of pro-inflammatory cytokines, such as TNF- α and IL-6, in the cell culture supernatants were quantified using enzyme-linked immunosorbent assay (ELISA) kits according to the manufacturer's instructions.
- **Western Blot Analysis:** To assess the effect of **Inflachromene** on signaling pathways, cell lysates were prepared and subjected to SDS-PAGE. Proteins were then transferred to a PVDF membrane and probed with specific antibodies against proteins involved in inflammatory signaling, such as NF- κ B and MAP kinases.

In Vivo Sepsis Model (Cho W, et al. 2017)

- **Animal Model:** A cecal ligation and puncture (CLP) mouse model was used to induce sepsis. Male C57BL/6 mice were anesthetized, and a midline laparotomy was performed. The cecum was ligated and punctured with a needle.
- **Drug Administration:** **Inflachromene** was dissolved in a vehicle solution (e.g., 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline) and administered to the mice via intraperitoneal injection at specified doses and time points post-CLP.

- **Survival Analysis:** The survival of the mice was monitored for a set period (e.g., 9 days), and the data was analyzed using Kaplan-Meier survival curves.
- **Cytokine Analysis:** Blood samples were collected from the mice at various time points, and serum levels of inflammatory cytokines were measured using ELISA to evaluate the in vivo anti-inflammatory efficacy of **Inflachromene**.

By adhering to these disposal procedures and understanding the experimental context of **Inflachromene**'s use, laboratories can maintain a safe and compliant environment.

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References

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